

# Trichloromelamine (CAS No. 7673-09-8): A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Trichloromelamine

Cat. No.: B1683029

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## Abstract

**Trichloromelamine** (TCM), with the Chemical Abstracts Service (CAS) number 7673-09-8, is a chlorinated derivative of melamine. This document provides a comprehensive technical overview of its chemical and physical properties, synthesis, applications, and toxicological profile. While primarily utilized as a potent oxidizing agent for disinfection and as a flame retardant, its broader applications in research and drug development are not well-documented in publicly available literature. This guide consolidates available data, outlines relevant experimental protocols for its evaluation, and provides logical diagrams to illustrate its synthesis and mechanism of action.

## Chemical and Physical Properties

**Trichloromelamine** is a white to slightly beige or yellow fine powder with a distinct chlorine odor.<sup>[1][2]</sup> It is characterized by its high chlorine content and strong oxidizing potential.<sup>[2]</sup> Key quantitative properties are summarized in Table 1.

Table 1: Physicochemical Properties of **Trichloromelamine**

Property	Value	Reference(s)
CAS Number	7673-09-8	[3]
Molecular Formula	C <sub>3</sub> H <sub>3</sub> Cl <sub>3</sub> N <sub>6</sub>	[3]
Molecular Weight	229.45 g/mol	[3]
Appearance	Slightly beige fine powder	[4]
Melting Point	>300 °C (decomposes)	[2]
Solubility in Water	<0.1 g/100 mL at 19 °C	[4]
Vapor Pressure	7.1 x 10 <sup>-5</sup> mm Hg	[1]
Purity	≥ 95% (by titration)	[3]

## Synthesis

The synthesis of **Trichloromelamine** is typically achieved through the chlorination of melamine.[5] A detailed experimental protocol derived from patent literature is provided below.

## Experimental Protocol: Synthesis of Trichloromelamine

Objective: To synthesize **Trichloromelamine** via the chlorination of melamine with an intermediate formation of hexachloromelamine.

Materials:

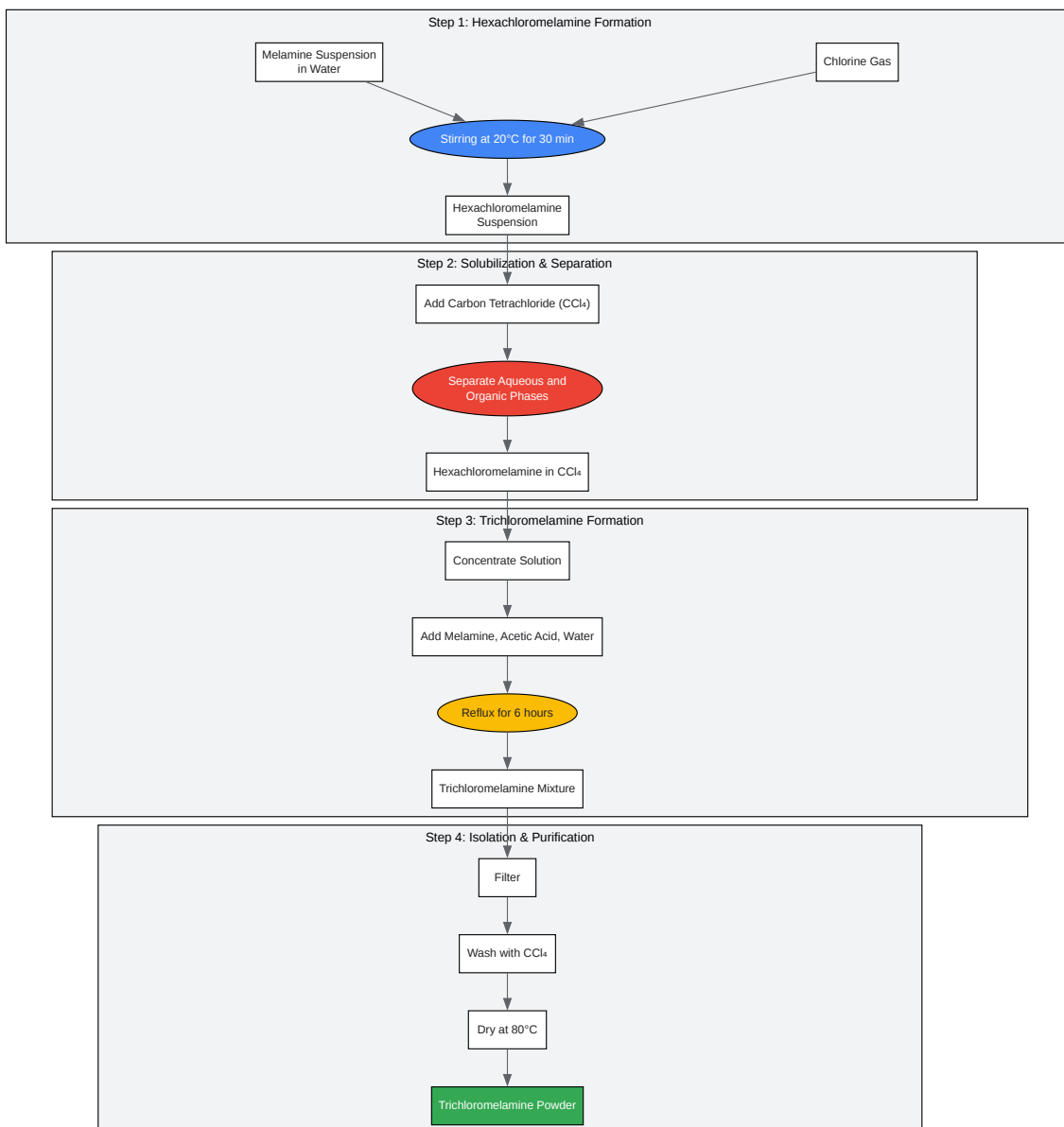
- Melamine
- Chlorine gas
- Water
- Carbon tetrachloride (CCl<sub>4</sub>)
- Acetic acid

Procedure:

- Formation of Hexachloromelamine:
  - Prepare a suspension of 21 g of melamine in 1000 g of water in a reaction vessel equipped with a stirrer.
  - Maintain the suspension under intense stirring at room temperature (20°C).
  - Bubble a stream of chlorine gas through the suspension, ensuring complete absorption of the chlorine.
  - Continue the reaction for 30 minutes to obtain a suspension of hexachloromelamine.
- Solubilization and Phase Separation:
  - To the hexachloromelamine suspension, add 1400 g of carbon tetrachloride (CCl<sub>4</sub>) while continuing to stir. This will dissolve the hexachloromelamine.
  - Allow the mixture to settle and separate the aqueous phase from the organic (CCl<sub>4</sub>) phase.
- Reaction with Melamine to Form **Trichloromelamine**:
  - Concentrate the organic solution of hexachloromelamine by distillation to achieve a 15% by weight concentration.
  - To this concentrated solution, add 14.8 g of melamine, 1.2 g of acetic acid, and 1.2 g of water.
  - Maintain the mixture at reflux temperature under intense stirring and allow it to react for 6 hours at the boiling temperature.
- Product Isolation and Purification:
  - After the reaction is complete, filter the reaction mixture.
  - Wash the collected solid product with carbon tetrachloride.
  - Dry the product in an oven at 80°C.

Expected Outcome: The final product is a very fine white powder of **Trichloromelamine** with approximately 90% available chlorine.

## Synthesis Workflow Diagram



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Caption: Synthesis workflow for **Trichloromelamine**.

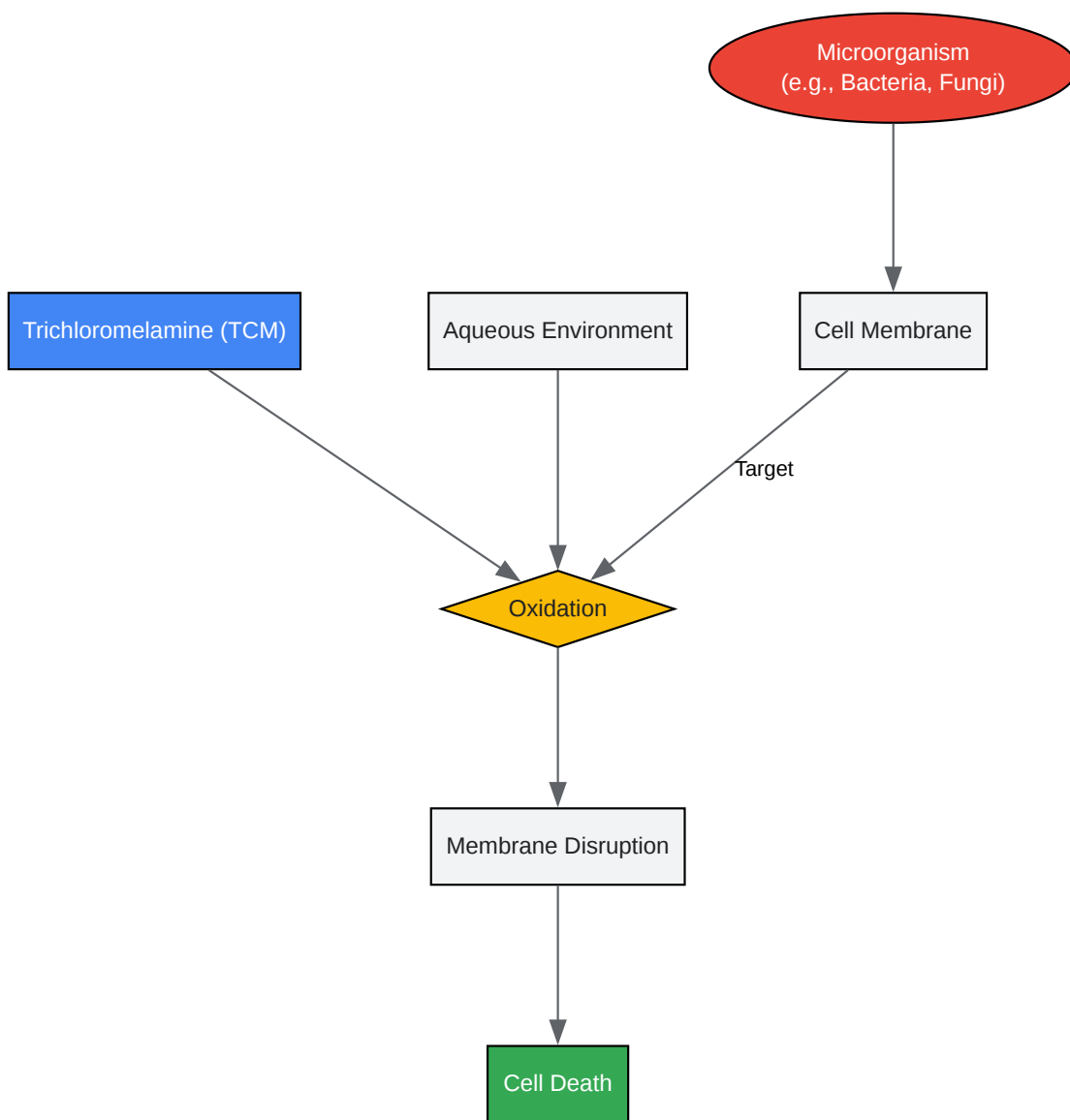
## Applications and Mechanism of Action

**Trichloromelamine**'s primary applications stem from its strong oxidizing properties and high chlorine content.

### Disinfectant and Sanitizer

**Trichloromelamine** is an EPA-registered active ingredient used in sanitizers for food-contact surfaces and as a general-purpose disinfectant and biocide.<sup>[2][6]</sup> Its antimicrobial action is attributed to its ability to act as a potent oxidizing agent.<sup>[2]</sup>

Mechanism of Action: **Trichloromelamine** oxidizes the cell membranes of microorganisms, leading to the destruction of their cellular structure and subsequent cell death.<sup>[2]</sup> In aqueous solutions, it can break down to form hypochlorous acid and melamine, with the hypochlorous acid being a powerful antimicrobial agent.<sup>[1]</sup>



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Caption: Oxidative mechanism of **Trichloromelamine**.

## Flame Retardant

**Trichloromelamine** is used as a flame retardant, particularly in the textile industry, to enhance the fire resistance of fabrics.[\[3\]](#)

Mechanism of Action: While specific studies on the flame retardant mechanism of **Trichloromelamine** are not readily available, nitrogen-containing flame retardants like melamine derivatives typically function through a combination of mechanisms:

- **Gas Phase Inhibition:** Upon heating, they can release non-flammable gases (like nitrogen) that dilute the flammable gases and oxygen in the surrounding atmosphere.
- **Condensed Phase Charring:** They promote the formation of a stable carbonaceous char layer on the surface of the material. This char layer acts as an insulating barrier, reducing heat transfer to the underlying material and limiting the release of flammable volatiles.

## Toxicological Data

Toxicological data for **Trichloromelamine** is limited. The available data from animal studies are summarized in Table 2. It is noted to be an irritant to the skin, eyes, mucous membranes, and upper respiratory tract.[\[7\]](#)

Table 2: Toxicological Data for **Trichloromelamine**

Test	Species	Route	Value	Reference(s)
LD <sub>50</sub> (Lethal Dose, 50%)	Mouse	Oral	490 mg/kg	<a href="#">[1]</a>
LC <sub>50</sub> (Lethal Concentration, 50%)	Rat	Inhalation	400 mg/m <sup>3</sup>	<a href="#">[1]</a>
LOAEL (Lowest Observed Adverse Effect Level)	Rat	Gavage (90-day study)	150 mg/kg/day	<a href="#">[1]</a>

## Experimental Protocols for Efficacy Testing

While specific efficacy data for **Trichloromelamine** is not widely published, the following are standard methodologies that would be employed to evaluate its performance as a disinfectant and flame retardant.

## Disinfectant Efficacy Testing

Standardized methods from organizations like the Association of Official Analytical Chemists (AOAC) and the European Committee for Standardization (EN) are used to validate the efficacy of disinfectants.

- **AOAC Use-Dilution Test:** This carrier-based test evaluates the efficacy of liquid disinfectants on hard surfaces against specific microorganisms like *Staphylococcus aureus*, *Salmonella enterica*, and *Pseudomonas aeruginosa*.<sup>[8]</sup> Stainless steel cylinders are inoculated with the test organism, dried, and then immersed in the disinfectant solution for a specified contact time. The cylinders are then transferred to a growth medium to determine if any bacteria survived.<sup>[8]</sup>
- **Quantitative Suspension Test (e.g., EN 1276):** This test determines the bactericidal activity of chemical disinfectants. A suspension of the test microorganism is added to a prepared solution of the disinfectant. After a defined contact time, an aliquot is taken, and the action of the disinfectant is neutralized. The number of surviving microorganisms is then enumerated to calculate the log reduction.
- **Zone of Inhibition Test:** This is a qualitative method to assess the antimicrobial activity of a substance.<sup>[9]</sup> An agar plate is uniformly inoculated with a test microorganism. A paper disc impregnated with **Trichloromelamine** is placed on the agar surface. After incubation, the absence of microbial growth around the disc (the zone of inhibition) indicates antimicrobial activity.<sup>[9][10]</sup> The diameter of this zone can be measured to compare the relative effectiveness of different agents.<sup>[10]</sup>

## Flame Retardant Efficacy Testing

The flame retardancy of textiles treated with **Trichloromelamine** would be evaluated using standardized fire tests.

- **Vertical Flame Test (e.g., ASTM D6413):** This test is used to assess the flame resistance of fabrics.<sup>[11]</sup> A strip of the treated fabric is suspended vertically and exposed to a standardized

flame for a set period (e.g., 12 seconds).[11] After the flame is removed, the afterflame time, afterglow time, and char length are measured to determine the fabric's resistance to burning.[11]

- Limiting Oxygen Index (LOI) (e.g., ISO 4589, ASTM D2863): This test measures the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that is required to support flaming combustion of a material.[12] A higher LOI value indicates better flame retardancy. Materials with an LOI greater than the oxygen concentration in air (approximately 21%) are considered flame retardant.[12]

## Relevance to Drug Development

The direct application of **Trichloromelamine** in drug development is not supported by current scientific literature. While its antimicrobial properties are noted for antiseptic formulations, there is no evidence of its investigation as a therapeutic agent.[3] The broader class of 1,3,5-triazine derivatives has been explored for various biological activities, but this does not directly translate to **Trichloromelamine**. [13] Its high reactivity and classification as a strong oxidizing agent may pose challenges for systemic drug applications. Further research would be required to explore any potential therapeutic utility, likely focusing on topical applications where its antimicrobial properties could be leveraged.

## Conclusion

**Trichloromelamine** (CAS No. 7673-09-8) is a well-characterized compound with established applications as a disinfectant and flame retardant. Its synthesis and basic chemical properties are well-defined. However, there is a significant lack of publicly available, in-depth quantitative data regarding its efficacy in these applications. Furthermore, its mechanism of action is understood at a general level (oxidation), but its interaction with specific biological pathways has not been elucidated. For researchers and professionals in drug development, **Trichloromelamine** currently serves more as a reference compound for its chemical properties (e.g., as a chlorinating agent) rather than a direct subject of therapeutic investigation. The experimental protocols outlined in this guide provide a framework for any future in-depth evaluation of its performance and potential new applications.

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Address: 3281 E Guasti Rd

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